

# Application Notes and Protocols for HD-800, a Selective Tubulin Inhibitor

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## Compound of Interest

Compound Name: **HD-800**

Cat. No.: **B1192844**

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These application notes provide detailed information and protocols for the proper handling, storage, and application of **HD-800**, a high-affinity and selective colchicine site tubulin inhibitor.

## 1. Compound Information

**HD-800** is a potent small molecule inhibitor of tubulin polymerization. It binds to the colchicine site on  $\beta$ -tubulin, disrupting microtubule dynamics, which leads to cell cycle arrest and apoptosis. Its chemical name is N-(4-Methoxyphenyl)-N,5-dimethylfuro[2,3-d]pyrimidin-4-amine.

Property	Value
IUPAC Name	N-(4-Methoxyphenyl)-N,5-dimethylfuro[2,3-d]pyrimidin-4-amine
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	269.30 g/mol
CAS Number	Not available
Appearance	Solid
Purity	>98%
Solubility	Soluble in DMSO

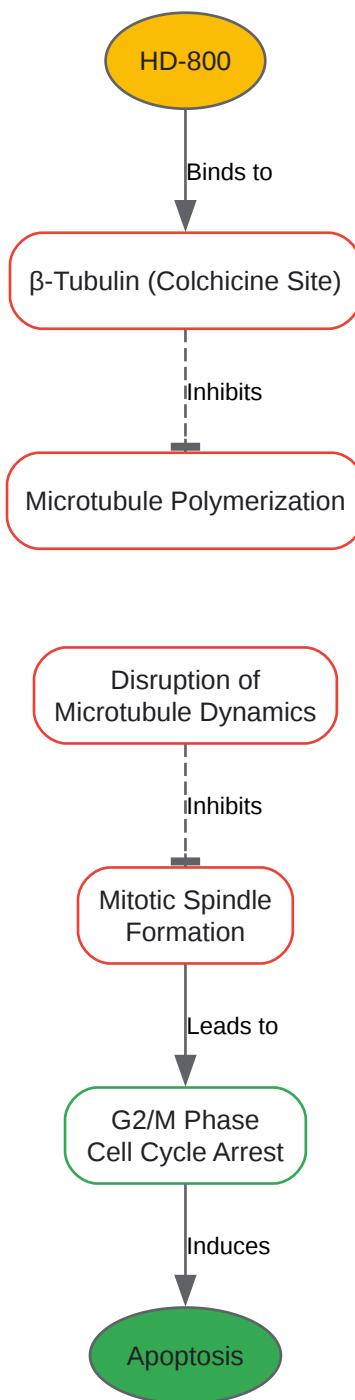
## 2. Storage and Handling

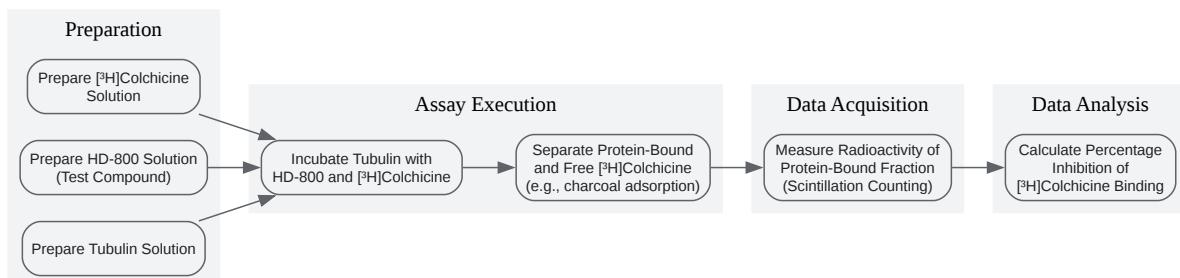
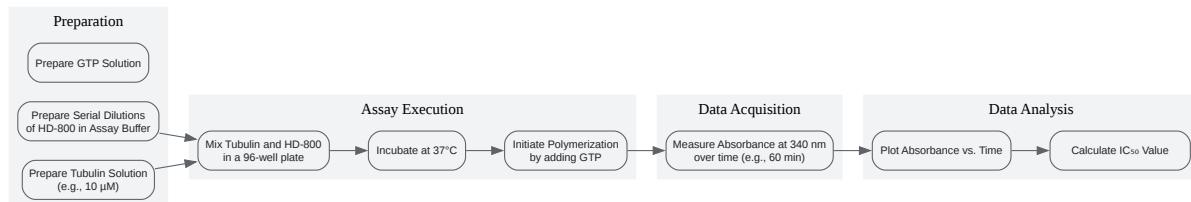
Proper storage and handling of **HD-800** are crucial to maintain its stability and ensure user safety.

Condition	Recommendation
Long-term Storage	Store at -20°C for several months to years.
Short-term Storage	Store at 0-4°C for days to weeks. <a href="#">[1]</a>
Shipping	Shipped at ambient temperature as a non-hazardous chemical. <a href="#">[1]</a>
Handling	Handle in a well-ventilated area. Avoid direct contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
Stability	The product is stable for a few weeks during ordinary shipping and customs procedures. <a href="#">[1]</a> For long-term stability, follow the recommended storage conditions.

### 3. Mechanism of Action and Signaling Pathway

**HD-800** functions as a microtubule-destabilizing agent by binding to the colchicine site on  $\beta$ -tubulin. This binding prevents the polymerization of tubulin dimers into microtubules. The disruption of microtubule dynamics interferes with the formation of the mitotic spindle, a critical structure for chromosome segregation during cell division. This leads to an arrest of the cell cycle at the G2/M phase, ultimately triggering the intrinsic apoptotic pathway and programmed cell death.





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## References

- 1. [aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
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